

# 3-Mercaptopropionic Acid-d4: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 3-Mercaptopropionic acid-d4

Cat. No.: B12314728

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of safety and handling information for **3-Mercaptopropionic acid-d4**. It is intended as a technical guide and is not a substitute for a formal Safety Data Sheet (SDS). While specific safety data for the deuterated form is limited, the information presented here is based on the well-documented profile of its non-deuterated analogue, 3-Mercaptopropionic acid. The isotopic substitution of deuterium for hydrogen is not expected to significantly alter the chemical's primary hazardous properties. Users should always consult the most current SDS provided by their supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

## Introduction to 3-Mercaptopropionic Acid-d4

**3-Mercaptopropionic acid-d4** is a deuterated form of 3-Mercaptopropionic acid (3-MPA), an organosulfur compound containing both a thiol and a carboxylic acid functional group.[1][2] This bifunctionality makes it a versatile reagent in various scientific and industrial applications. In pharmaceutical research and drug development, deuterated compounds are increasingly used to investigate drug metabolism, pharmacokinetics, and to potentially enhance a drug's metabolic stability.[3][4][5] The substitution of deuterium for hydrogen can slow the rate of metabolic breakdown, potentially leading to a longer drug half-life and reduced dosing frequency.[5][6]

The non-deuterated form, 3-MPA, is utilized as an intermediate in the synthesis of pharmaceuticals and agrochemicals, as a capping agent for nanoparticles, a corrosion inhibitor,

and as a chain transfer agent in polymer chemistry.[1][2][7] Given these applications, it is crucial for laboratory personnel to be thoroughly familiar with the safety and handling precautions for this class of compounds.

## Hazard Identification and Classification

3-Mercaptopropionic acid is classified as a hazardous substance. The primary hazards are its acute toxicity if swallowed, and its corrosive nature, causing severe skin burns and eye damage.[8][9][10][11] It is also noted for its strong, unpleasant odor (stench).[8]

GHS Hazard Classification (based on 3-Mercaptopropionic Acid)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed.[8][10]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.[8][10]
Serious Eye Damage/Eye Irritation	1	Causes serious eye damage.[9][11]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled.[9]
Corrosive to Metals	1	H290: May be corrosive to metals.
Hazardous to the Aquatic Environment, Acute Hazard	2	H401: Toxic to aquatic life.

## Physical and Chemical Properties

The following table summarizes key physical and chemical properties for 3-Mercaptopropionic acid. These values are expected to be very similar for the d4 analogue.

Property	Value
Molecular Formula	C <sub>3</sub> H <sub>2</sub> D <sub>4</sub> O <sub>2</sub> S
Appearance	Colorless to pale yellow liquid.[7]
Odor	Stench.[8]
Melting Point	15 - 18 °C (59 - 64 °F).[8]
Boiling Point	110 - 111 °C (230 - 232 °F) at 20 hPa (15 mmHg).[8]
Density	1.218 g/mL at 25 °C.
Solubility	Soluble in water.[2]

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **3-Mercaptopropionic acid-d4**.

## Personal Protective Equipment (PPE)

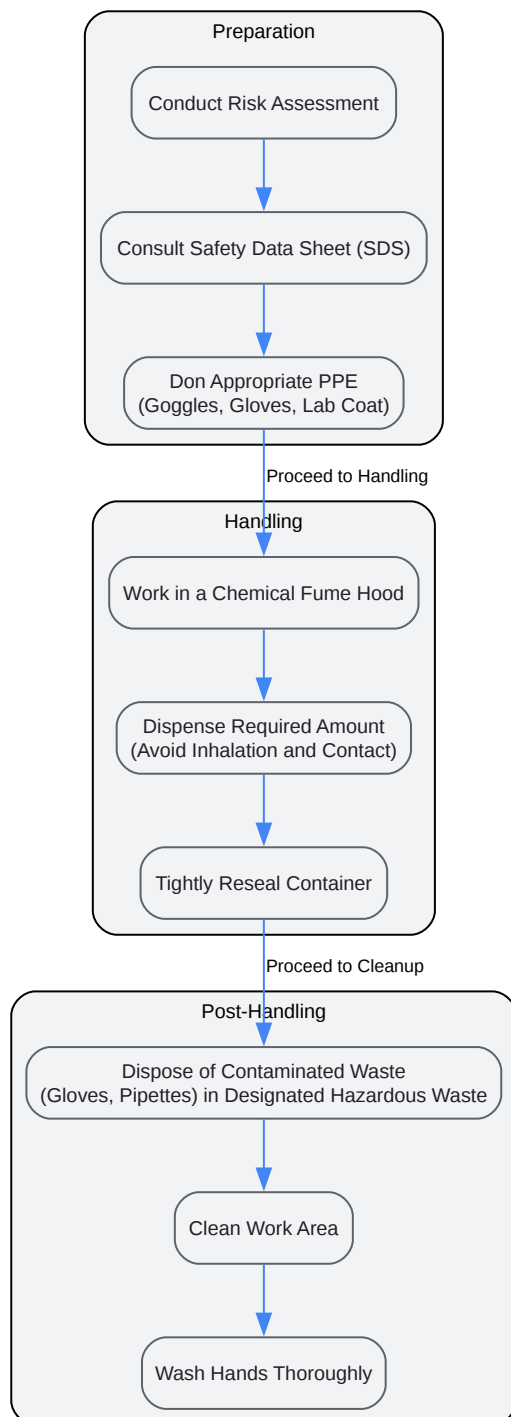
A comprehensive assessment of the risks should be conducted before handling. The following PPE is mandatory:

- Eye Protection: Tightly fitting safety goggles and a face shield (8-inch minimum).[8]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after.[8]
- Skin and Body Protection: A lab coat, apron, or other protective clothing to prevent skin contact.[8]
- Respiratory Protection: Use only in a well-ventilated area, preferably a chemical fume hood. If inhalation risk is high, a NIOSH-approved respirator with an appropriate cartridge should be used.[8]

## General Handling Workflow

The following diagram outlines the standard workflow for safely handling **3-Mercaptopropionic acid-d4** in a laboratory setting.

General Handling Workflow for 3-Mercaptopropionic Acid-d4



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Caption: Workflow for handling **3-Mercaptopropionic acid-d4**.

## Storage Conditions

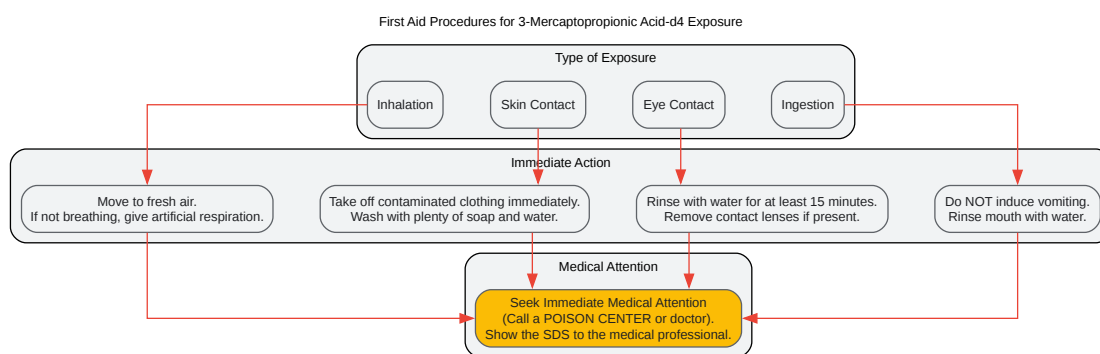
- Store in a cool, dry, and well-ventilated place.<sup>[8]</sup>
- Keep containers tightly closed to prevent leakage.<sup>[8]</sup>
- Store in a corrosive-resistant container.
- Store locked up.
- Incompatible Materials: Avoid contact with strong acids, bases, oxidizing agents, and reducing agents.<sup>[8]</sup>

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

## First Aid Measures

The following diagram outlines the initial first aid response to different types of exposure.

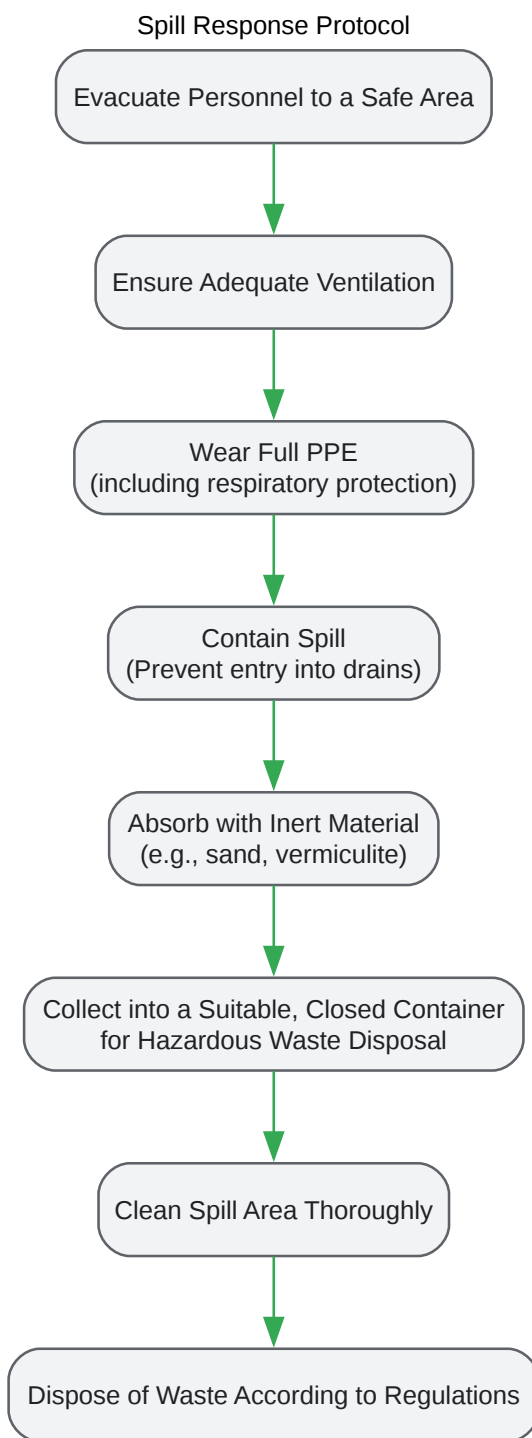


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Caption: First aid response to exposure incidents.

## Spill and Leak Procedures

In the event of a spill, the primary goals are to contain the spill, prevent it from entering drains, and clean it up safely.



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Caption: Step-by-step spill response workflow.

## Toxicological Information

The toxicological data for 3-Mercaptopropionic acid is summarized below. It is highly toxic if ingested.

Route of Exposure	Toxicological Data
Oral (Acute)	LD50 Rat: 96 mg/kg.
Inhalation	Harmful if inhaled.
Skin Corrosion	Causes severe skin burns.[8][10]
Eye Damage	Causes serious eye damage.[9][11]
Carcinogenicity	Not classified as a carcinogen by IARC or ACGIH.[8]

## Experimental Protocols and Applications

While specific experimental protocols for **3-Mercaptopropionic acid-d4** are not widely published, its use can be inferred from the applications of its non-deuterated counterpart and the general use of deuterated compounds in research.

- **Metabolic Studies:** As a deuterated compound, it can be used as an internal standard in mass spectrometry-based assays to track the metabolic fate of a parent drug or to quantify metabolites.[3][4]
- **Nanoparticle Functionalization:** The thiol group has a strong affinity for gold and other noble metal surfaces, making it useful for creating hydrophilic coatings on quantum dots and other nanoparticles for biological applications.[12]
- **Pharmaceutical Synthesis:** It can serve as a deuterated building block in the synthesis of novel drug candidates, where the deuterium may confer improved pharmacokinetic properties.[13]

When using **3-Mercaptopropionic acid-d4** in any experimental setting, it is imperative to incorporate the handling and safety precautions outlined in this guide into the experimental



design and standard operating procedures. A thorough risk assessment should be performed for each specific protocol.

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